

Essential Safety and Operational Guide for 1-Methyl-5-(tributylstannyl)-1H-imidazole

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Compound of Interest

Compound Name: 1-Methyl-5-(tributylstannyl)-1H-imidazole

Cat. No.: B115652

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **1-Methyl-5-(tributylstannyl)-1H-imidazole**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Assessment and Personal Protective Equipment (PPE)

1-Methyl-5-(tributylstannyl)-1H-imidazole is a hazardous chemical requiring stringent safety precautions. The primary hazards include acute oral and dermal toxicity, skin and eye irritation, and potential reproductive harm.^[1] It is also harmful to aquatic life with long-lasting effects.^[1]

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Double gloving is recommended.	To prevent skin contact and absorption. Organotin compounds can be absorbed through the skin.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes.
Skin and Body Protection	A flame-retardant lab coat.	To protect against splashes and spills.
Respiratory Protection	Use in a well-ventilated area or a certified chemical fume hood.	To avoid inhalation of vapors.

Chemical Properties and Storage

Proper storage is crucial to maintain the stability and integrity of **1-Methyl-5-(tributylstannyl)-1H-imidazole**.

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	147716-03-8[1]
Molecular Formula	C ₁₆ H ₃₂ N ₂ Sn[1]
Molecular Weight	371.15 g/mol [1]
Appearance	Liquid
Boiling Point	160-164 °C at 2 mmHg
Density	1.220 g/mL at 25 °C

Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Experimental Protocol: Stille Cross-Coupling Reaction

The following is a representative protocol for a Stille cross-coupling reaction, a common application for this reagent. This procedure should be adapted based on the specific requirements of your research.

Step 1: Reaction Setup

- Work within a certified chemical fume hood.
- Ensure all glassware is oven-dried and cooled under an inert atmosphere (e.g., nitrogen or argon).
- To a dry flask, add the aryl halide, a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$), and a suitable solvent (e.g., anhydrous toluene or dioxane).
- Stir the mixture under an inert atmosphere.

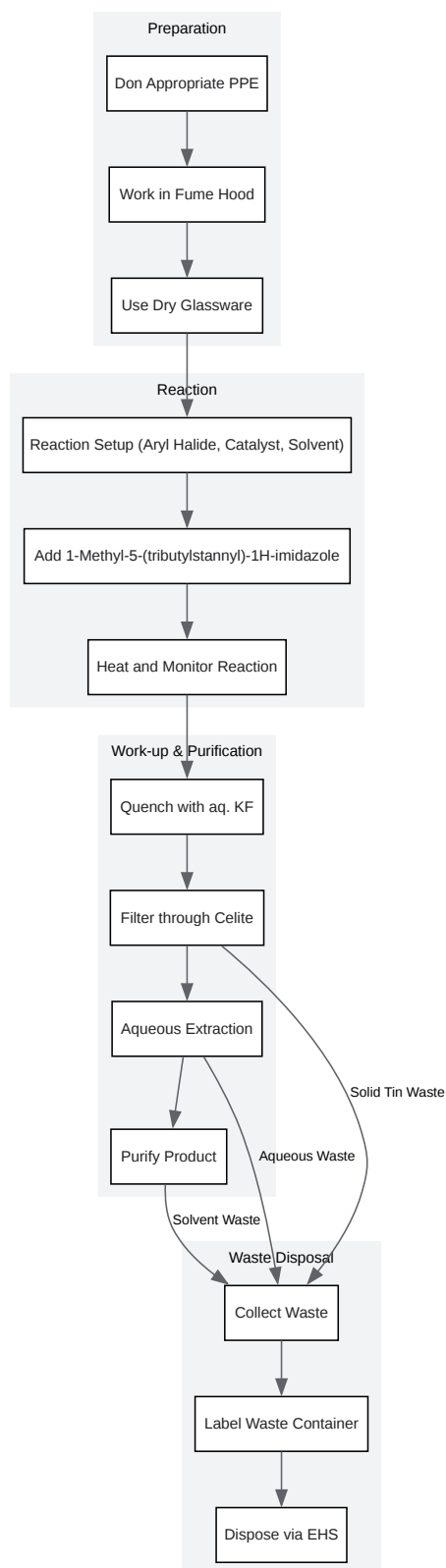
Step 2: Reagent Addition

- Carefully measure the required amount of **1-Methyl-5-(tributylstannyl)-1H-imidazole** using a syringe.
- Slowly add the organotin reagent to the reaction mixture via syringe.
- Heat the reaction to the desired temperature and monitor its progress using an appropriate analytical technique (e.g., TLC or GC-MS).

Step 3: Reaction Quenching and Work-up

- Once the reaction is complete, cool the mixture to room temperature.
- Quench the reaction by adding a saturated aqueous solution of potassium fluoride (KF). This will precipitate the tin byproducts as insoluble tributyltin fluoride.
- Stir the mixture vigorously for at least one hour.

- Filter the mixture through a pad of celite to remove the precipitated tin salts.
- Wash the celite pad with an organic solvent (e.g., ethyl acetate).
- Collect the filtrate and proceed with standard aqueous work-up and purification procedures.



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References

- 1. quora.com [quora.com]
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